

low recovery of n-Nonadecane-d40 in sample extraction

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Compound of Interest

Compound Name: *n*-Nonadecane-d40

Cat. No.: B1645123

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Technical Support Center: n-Nonadecane-d40

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address the common issue of low recovery of the internal standard (IS) **n-Nonadecane-d40** during sample extraction.

Frequently Asked Questions (FAQs)

Q1: What is n-Nonadecane-d40 and why is it used as an internal standard?

n-Nonadecane-d40 is a deuterated form of n-Nonadecane, which is a long-chain, saturated aliphatic hydrocarbon.[1] Stable isotopically labeled molecules, such as deuterated derivatives, are considered ideal internal standards because they exhibit physical and chemical properties nearly identical to their non-deuterated counterparts.[2] This ensures they behave similarly during sample preparation, extraction, and chromatographic analysis, effectively compensating for analyte loss and variability.[3][4]

Q2: What are the most common initial steps to troubleshoot low recovery of n-Nonadecane-d40?

Low recovery can stem from various factors related to the sample preparation, extraction, and analysis steps.[5] A systematic review of your entire workflow is crucial. Begin by investigating these key areas:

- **Sample Preparation:** Ensure the internal standard has been correctly added and has equilibrated with the sample.
- **Extraction Method:** Verify that the chosen solvents and materials are appropriate for a highly non-polar compound.
- **Evaporation/Reconstitution:** Check for analyte loss during solvent evaporation (dry-down) steps.
- **Instrumental Analysis:** Confirm that the GC-MS parameters are suitable for detecting **n-Nonadecane-d40**.

Q3: What are the key physicochemical properties of n-Nonadecane-d40 I should consider?

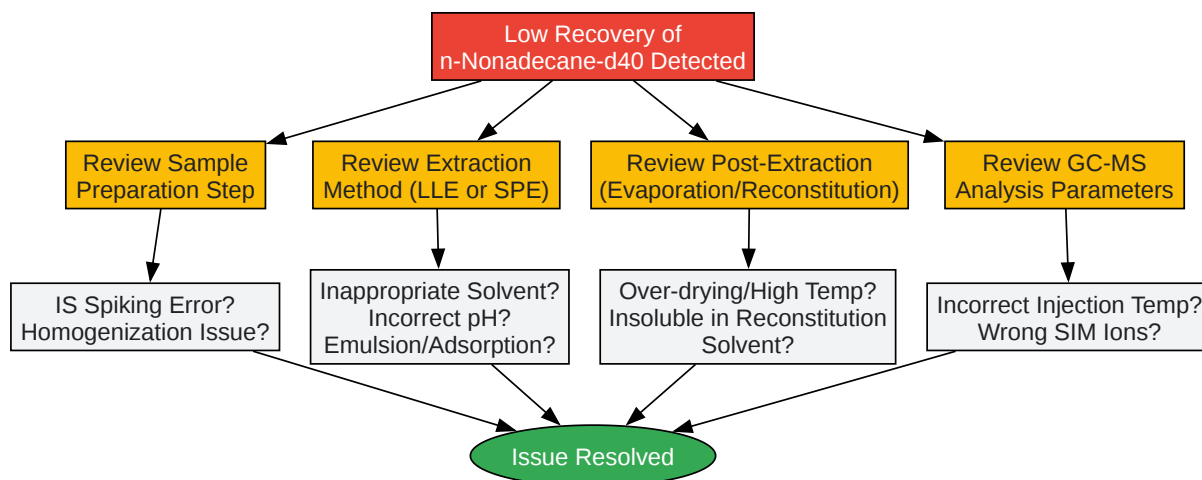
Understanding the properties of **n-Nonadecane-d40** is fundamental to designing an effective extraction protocol. As a long-chain alkane, it is highly non-polar and hydrophobic.

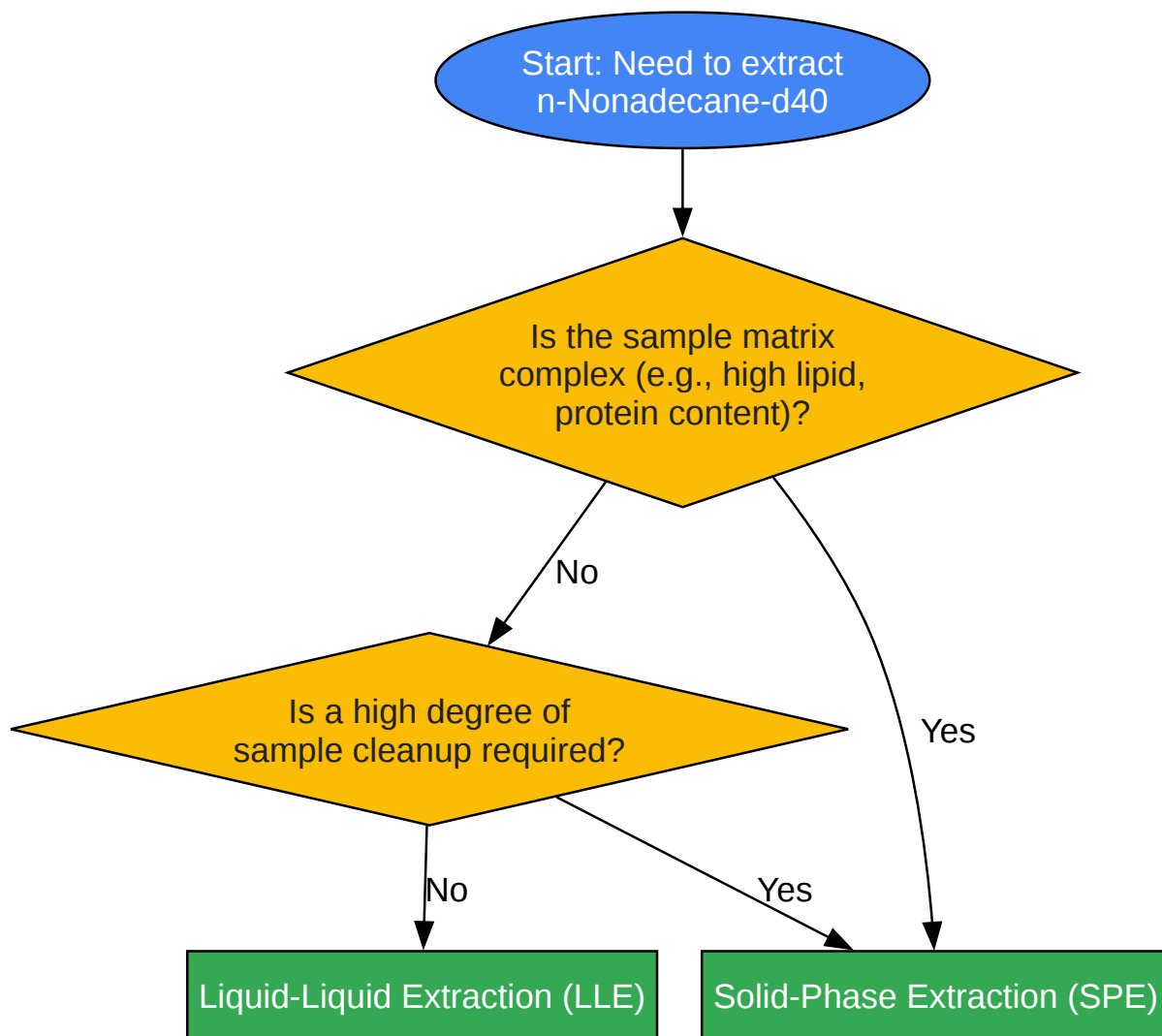
| Property | Value | Significance for Extraction |
|--------------------|---|---|
| Molecular Formula | C ₁₉ D ₄₀ | High degree of deuteration for mass spectrometry. |
| Molecular Weight | 308.77 g/mol | Influences its behavior in mass spectrometry. |
| Boiling Point | ~330 °C | Not volatile under typical lab conditions, but loss can occur during aggressive heating/evaporation steps. [1] [6] |
| Solubility | Soluble in non-polar organic solvents (e.g., Hexane, Chloroform). [1] Insoluble in water. | Dictates the choice of extraction and elution solvents. A non-polar solvent is required for effective extraction. |
| LogP | 10.85 | Indicates very high hydrophobicity and lipophilicity. [6] |
| Chemical Stability | Stable under recommended storage conditions. [7] [8] | Degradation during the extraction process is unlikely unless exposed to strong oxidizing agents. [1] |

In-Depth Troubleshooting Guides

This section provides detailed troubleshooting for the most common extraction techniques where low recovery of **n-Nonadecane-d40** is observed.

Workflow for Troubleshooting Low Internal Standard Recovery





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